

# Technical Guide: D-Altrose-1-13C Safety, Handling, and Analytical Verification

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *D-Altrose-1-13C*

CAS No.: 70849-27-3

Cat. No.: B583466

[Get Quote](#)

## Executive Summary

**D-Altrose-1-13C** (CAS: 70849-27-3) is a stable isotope-labeled aldohexose used primarily as a tracer in metabolic flux analysis (MFA) and as an internal standard in Nuclear Magnetic Resonance (NMR) spectroscopy. While chemically non-hazardous, the primary operational risks involve isotopic dilution, hygroscopic degradation, and anomeric instability in solution. This guide outlines a self-validating workflow to mitigate these risks.

## Physicochemical Characterization

Understanding the physical state is the first line of defense against sample loss.

| Property          | Specification                | Operational Implication  |
|-------------------|------------------------------|--|
| Molecular Formula | C                            | Mass shift (+1 Da) relative to natural D-Altrose.  |
|                   | C                            |  |
|                   | H                            |  |
|                   | O                            |  |
| Molecular Weight  | 181.15 g/mol                 | Use this exact value for molarity calculations; do not use standard MW (180.16).                         |
| Physical State    | White to off-white powder    | Prone to static charge; use anti-static guns during weighing.  |
| Solubility        | High (Water), Low (Methanol) | Dissolve in D<br>O or aqueous media; avoid pure organic solvents.  |
| Hygroscopicity    | Moderate to High             | Critical: Must be stored with desiccant. Absorbed water alters weighed mass, skewing concentration data. |
| Melting Point     | 103–105 °C                   | Avoid heating above 60°C during dissolution to prevent caramelization/degradation.                       |

## Storage & Stability Protocol

The Goal: Prevent isotopic exchange and biological degradation.

## Environmental Control

- Temperature: Store at 2–8°C. While stable at room temperature, refrigeration retards potential microbial growth if the container seal is compromised.

- Humidity: Store in a secondary container (desiccator) with active silica gel or Drierite™.
- Container: Amber glass vials with Teflon-lined caps are preferred to minimize light exposure and gas exchange.

## The "Dry-Box" Rule

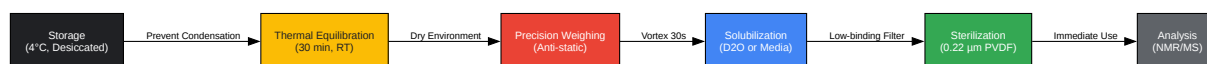
Never open a cold vial of **D-Altrose-1-13C** immediately after removing it from the refrigerator.

- Remove vial from 4°C storage.
- Place in a desiccator at room temperature for 30 minutes.
- Mechanism: This prevents condensation of atmospheric moisture onto the cold powder. Moisture introduction initiates hydrolysis and bacterial risk.

## Operational Handling Workflow

This workflow is designed to minimize "hold-up volume" (sample lost in filters/tips) and ensure sterility.

### Diagram: Precision Solubilization Workflow



[Click to download full resolution via product page](#)

Figure 1: Step-by-step workflow for handling **D-Altrose-1-13C** to ensure sample integrity and sterility.

## Step-by-Step Methodology

### Step 1: Anti-Static Weighing

- Use an anti-static gun (e.g., Zerostat) on the spatula and vial. Charged powder can "jump" resulting in mg-level losses of expensive isotope.

- Validation: Tare the balance, add weight, wait 10 seconds. If drift occurs, static or evaporation is present.

#### Step 2: Solubilization

- For NMR: Dissolve directly in D<sub>2</sub>O (99.9% D).
- For Cell Culture: Dissolve in a small volume of molecular-grade water.
- Note: Do not heat vigorously. Vortexing at room temperature is sufficient.

#### Step 3: Low-Loss Sterilization

- Do NOT Autoclave: Autoclaving can cause Maillard reactions (browning) with trace proteins or degradation.
- Protocol: Use a 0.22 µm PVDF or PES syringe filter.
- Critical: Use a filter with a "low hold-up volume" (e.g., 4mm or 13mm diameter, not 33mm) to prevent losing 200-500 µL of solution inside the filter housing. Pre-wetting the filter with non-labeled solvent is recommended if concentration dilution is accounted for.

## Analytical Verification & Mutarotation

Researchers often mistakenly flag **D-Altrose-1-13C** as "impure" upon initial NMR inspection due to its complex mutarotation equilibrium.

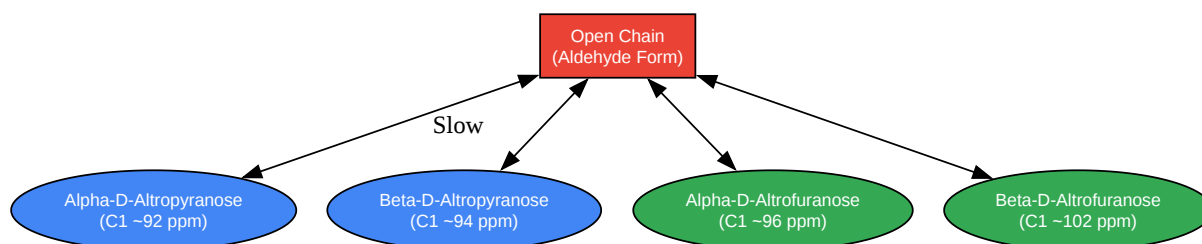
### The Mutarotation Phenomenon

In aqueous solution, D-Altrose does not exist as a single species. It rapidly equilibrates between alpha and beta anomers of both pyranose (6-membered) and furanose (5-membered) rings.

Mechanism: The C1-labeled carbon (the aldehyde carbon in open chain) is the site of ring closure. Therefore, the

C-NMR spectrum will show multiple peaks for the C1 carbon, not just one.

## Diagram: Mutarotation Equilibrium



[Click to download full resolution via product page](#)

Figure 2: Equilibrium species of D-Altrose in aqueous solution. Expect multiple C1 signals in NMR.

## Quality Control (QC) Markers

To validate your sample, check for these

C-NMR signals (referenced to D

O/TSP):

- Dominant Peaks: Pyranose forms ( and ) usually dominate the equilibrium.
- Chemical Shifts: Look for signals in the 90–105 ppm region (Anomeric Carbons).
- Coupling: If proton-coupled, these peaks will appear as doublets ( Hz).

## Safety & Waste Disposal (EHS)

### Toxicological Profile

- Toxicity: Non-toxic. D-Altrose is a rare sugar but biologically inert in terms of acute toxicity.

- Radiation:None.

C is a stable, non-radioactive isotope.[1] No shielding or RSO (Radiation Safety Officer) approval is required.

## Disposal

- Small Quantities: Can generally be disposed of down the drain with excess water (subject to local regulations).
- Biological Contamination: If used in cell culture, treat as biohazardous waste (autoclave/bleach) before disposal.

## References

- PubChem. (n.d.). D-Altrose Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- Serianni, A. S., & Barker, R. (1979).[2] Carbon-13 enriched carbohydrates: preparation of triose, tetrose, and pentose phosphates. Journal of Organic Chemistry. Retrieved from [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Stable isotopes: their use and safety in human nutrition studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Technical Guide: D-Altrose-1-13C Safety, Handling, and Analytical Verification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b583466/docs#technical-guide-d-altrose-1-13c-safety-handling-and-analytical-verification\]](https://www.benchchem.com/product/b583466/docs#technical-guide-d-altrose-1-13c-safety-handling-and-analytical-verification)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)